

An In-depth Technical Guide to the Physical Properties of Phellandral

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Compound of Interest

Compound Name: *Phellandral*

Cat. No.: *B3342473*

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This technical guide provides a comprehensive overview of the key physical properties of **Phellandral**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development who require precise data and methodologies for handling this compound. This document includes quantitative data, detailed experimental protocols for property determination, and a visualization of its biosynthetic pathway.

Physical Properties of Phellandral

Phellandral, a naturally occurring monoterpenoid aldehyde found in the essential oils of various plants, possesses distinct physical characteristics that are crucial for its application in research and development.

The boiling point and density of **Phellandral** have been reported across various sources. It is important to note that the boiling point is highly dependent on pressure.

Physical Property	Value	Conditions
Boiling Point	105-110 °C	at 14 Torr[1]
165 °C	(approximate)	
216 °C	(estimated)[2]	
222.0-224.0 °C	at 760 mmHg[3]	
223.2 °C	at 760 mmHg[4]	
Density	0.9 g/cm ³	at 20 °C[5]
0.9389 g/cm ³	at 20 °C[1]	
0.973 g/cm ³	Not specified[4]	

The following are detailed methodologies for the experimental determination of the boiling point and density of liquid compounds such as **Phellandral**.

1. Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is a common technique for determining the boiling point of organic compounds.

- Apparatus:
 - Thiele tube or similar heating bath (e.g., oil bath)
 - Thermometer
 - Capillary tube (sealed at one end)
 - Small test tube (fusion tube)
 - Heating source (e.g., Bunsen burner or hot plate)
 - Stand and clamp
- Procedure:

- A small amount of the liquid **Phellandral** (a few milliliters) is placed into the small test tube.[6]
- A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[2]
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[2]
- The assembly is clamped and immersed in a heating bath (Thiele tube filled with paraffin oil).[5]
- The apparatus is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- When the temperature approaches the boiling point, a continuous and rapid stream of bubbles will emerge from the capillary tube.[5]
- The heat source is then removed, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[2][6] This temperature is recorded as the boiling point at the current atmospheric pressure.

2. Determination of Density (Pycnometer Method)

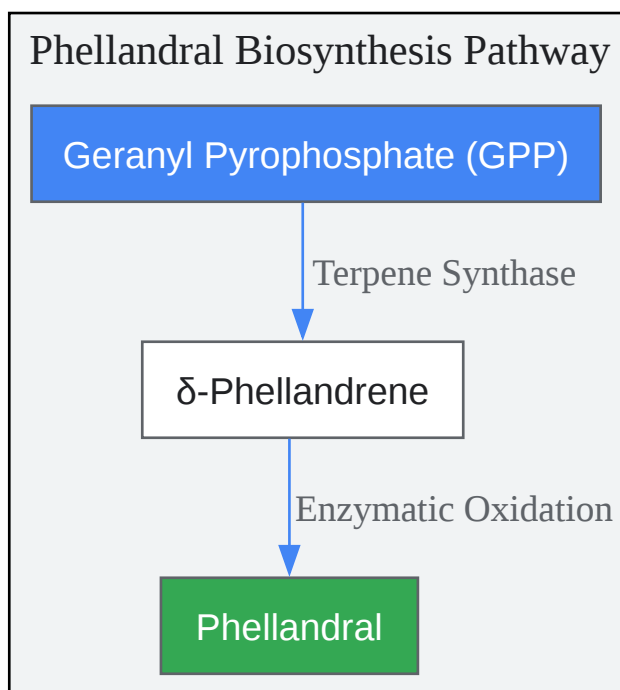
A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.[7]

- Apparatus:
 - Pycnometer (of a known volume)
 - Analytical balance
 - Thermometer
 - Water bath (for temperature control)

- Procedure:
 - The pycnometer is thoroughly cleaned and dried, and its mass is accurately measured using an analytical balance (m_{empty}).^[7]
 - The pycnometer is filled with the liquid **Phellandral**. Care is taken to avoid air bubbles.
 - The filled pycnometer is placed in a water bath to bring it to a constant, known temperature (e.g., 20°C).
 - Once thermal equilibrium is reached, the volume is adjusted precisely to the pycnometer's calibration mark, and any excess liquid is carefully removed from the outside.
 - The mass of the pycnometer filled with **Phellandral** is measured (m_{filled}).^[7]
 - The mass of the **Phellandral** sample is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer ($m_{\text{liquid}} = m_{\text{filled}} - m_{\text{empty}}$).
 - The density (ρ) is then calculated using the formula: $\rho = m_{\text{liquid}} / V_{\text{pycnometer}}$ where $V_{\text{pycnometer}}$ is the known volume of the pycnometer.

Biosynthesis of Phellandral

Phellandral is a monoterpenoid synthesized in plants through the cyclization of geranyl pyrophosphate (GPP).^[4] This biochemical transformation is catalyzed by specific enzymes known as terpene synthases. The pathway begins with the precursor GPP, which is cyclized to form the phellandrene hydrocarbon skeleton, followed by subsequent enzymatic modifications to yield **Phellandral**.



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